

Early Research on Triamiphos: A Technical Guide to a Pioneering Systemic Fungicide

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Compound of Interest

Compound Name: *Triamiphos*

Cat. No.: *B1681371*

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An In-depth Examination of the Core Principles and Experimental Foundations of a First-Generation Organophosphate Fungicide

Introduction

Triamiphos, a phosphoramidate developed in the mid-20th century, holds a significant place in the history of plant disease management as one of the first commercially available systemic fungicides. Its development marked a pivotal shift from purely protective, surface-acting fungicides to compounds capable of being absorbed and translocated within the plant, offering curative and preventative action against diseases like powdery mildew. This technical guide provides a comprehensive overview of the early research on **Triamiphos**, focusing on its fungicidal efficacy, systemic properties, and the experimental methodologies used in its initial evaluation. The information is intended for researchers, scientists, and professionals in drug development to understand the foundational work on this early organophosphate fungicide.

Chemical and Physical Properties

Property	Value
Chemical Name	P-(5-amino-3-phenyl-1H-1,2,4-triazol-1-yl)-N,N,N',N'-tetramethylphosphonic diamide
CAS Number	1031-47-6
Molecular Formula	C ₁₂ H ₁₉ N ₆ OP
Molecular Weight	294.30 g/mol
Appearance	White crystalline powder
Solubility in Water	250 mg/L

Synthesis

The initial synthesis of **Triamiphos** was reported by Van den Bos, Koopmans, and Huisman in 1960. The process involves the reaction of the salt of 3-amino-5-phenyl-1,2,4-triazole with phosphoryl chloride, followed by the introduction of gaseous dimethylamine.

Fungicidal Spectrum and Efficacy

Early research primarily focused on the efficacy of **Triamiphos** against powdery mildew fungi. While specific ED50 values from the initial publications are not readily available in modern databases, historical reports indicate its significant activity against various powdery mildew species, particularly on apples and ornamental plants.

Table 1: Fungicidal Activity of **Triamiphos** Against Powdery Mildew

Pathogen	Host Plant	Efficacy Description
Podosphaera leucotricha	Apple	High activity, used for control in orchards.
Sphaerotheca pannosa var. rosae	Rose	Effective in controlling outbreaks.
Erysiphe graminis	Cereals	Investigated for control of cereal powdery mildew.

Experimental Protocols

The evaluation of **Triamiphos** as a systemic fungicide in the 1960s and 1970s involved a series of in vitro and in vivo experiments.

In Vitro Fungicidal Activity Assessment

A common method to determine the intrinsic fungitoxicity of a compound was the poisoned food technique.

Protocol:

- **Medium Preparation:** A suitable fungal growth medium, such as Potato Dextrose Agar (PDA), is prepared and sterilized.
- **Incorporation of **Triamiphos**:** A stock solution of **Triamiphos** in a suitable solvent is prepared. Different concentrations of the fungicide are then aseptically added to the molten agar.
- **Pouring Plates:** The agar mixed with the fungicide is poured into sterile Petri dishes and allowed to solidify. Control plates are prepared with the solvent alone.
- **Inoculation:** A small disc of fungal mycelium, taken from the edge of an actively growing culture, is placed in the center of each plate.
- **Incubation:** The plates are incubated at a temperature optimal for the test fungus (typically 25-28°C).
- **Data Collection:** The radial growth of the fungal colony is measured at regular intervals. The percentage of inhibition is calculated relative to the control. The data is then used to determine the Effective Dose for 50% inhibition (ED50).

In Vivo Systemic Activity Assessment

The systemic properties of **Triamiphos** were evaluated through various plant-based assays.

Protocol for Foliar Application and Systemic Protection:

- **Plant Material:** Young, healthy potted plants (e.g., apple seedlings) susceptible to the target pathogen are used.
- **Treatment Application:** A defined area on a lower leaf of each plant is treated with a specific concentration of **Triamiphos** solution. Care is taken to prevent the solution from spreading to other parts of the plant.
- **Inoculation:** After a set period to allow for uptake and translocation (e.g., 24-48 hours), the entire plant, including the untreated upper leaves, is inoculated with a spore suspension of the target powdery mildew fungus.
- **Incubation:** The plants are kept in a controlled environment with conditions favorable for disease development (e.g., high humidity, moderate temperature).
- **Disease Assessment:** After a suitable incubation period (e.g., 7-14 days), the percentage of leaf area infected on the untreated upper leaves is assessed and compared to control plants that were not treated with the fungicide. The degree of protection on the untreated leaves indicates systemic translocation.

Protocol for Soil Drench Application:

- **Plant Material:** Potted plants are used as described above.
- **Treatment Application:** A specific volume and concentration of **Triamiphos** solution are applied to the soil around the base of the plant.
- **Inoculation and Incubation:** The procedure follows that of the foliar application protocol.
- **Disease Assessment:** The level of disease control on the entire foliage is assessed to determine root uptake and upward translocation.

Systemic Translocation

Early studies on the systemic movement of organophosphate compounds like **Triamiphos** in plants laid the groundwork for understanding the principles of xylem and phloem transport of xenobiotics. While quantitative data from the initial **Triamiphos** studies is scarce in

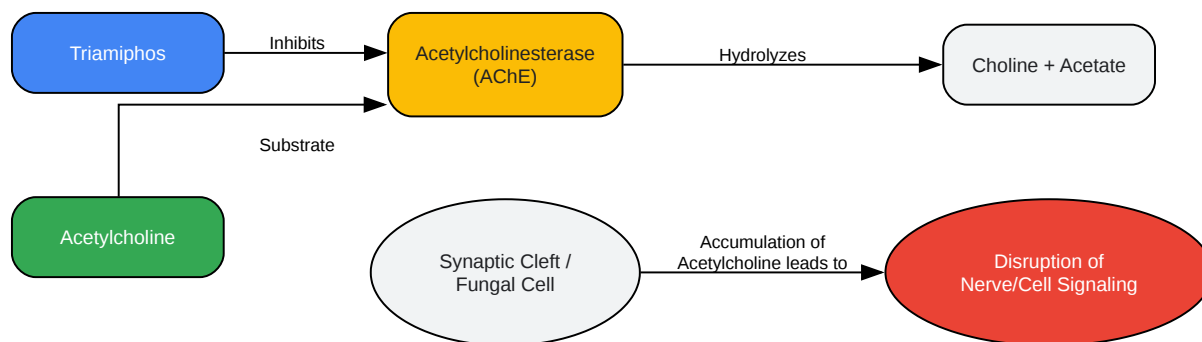
contemporary literature, the general understanding from that era was that such compounds were primarily mobile in the xylem, moving upwards with the transpiration stream.

Mode of Action

The primary mode of action of **Triamiphos**, like other organophosphate insecticides and some fungicides, is the inhibition of acetylcholinesterase (AChE).

Acetylcholinesterase Inhibition Pathway

Acetylcholinesterase is a critical enzyme in the nervous system of insects and mammals, responsible for breaking down the neurotransmitter acetylcholine. In fungi, the role of acetylcholine and acetylcholinesterase is less defined but is believed to be involved in cell signaling and development. Inhibition of AChE by **Triamiphos** leads to an accumulation of acetylcholine, causing continuous nerve stimulation and ultimately leading to paralysis and death in insects. In fungi, this disruption of a likely signaling pathway is thought to be the basis of its fungitoxic effect.

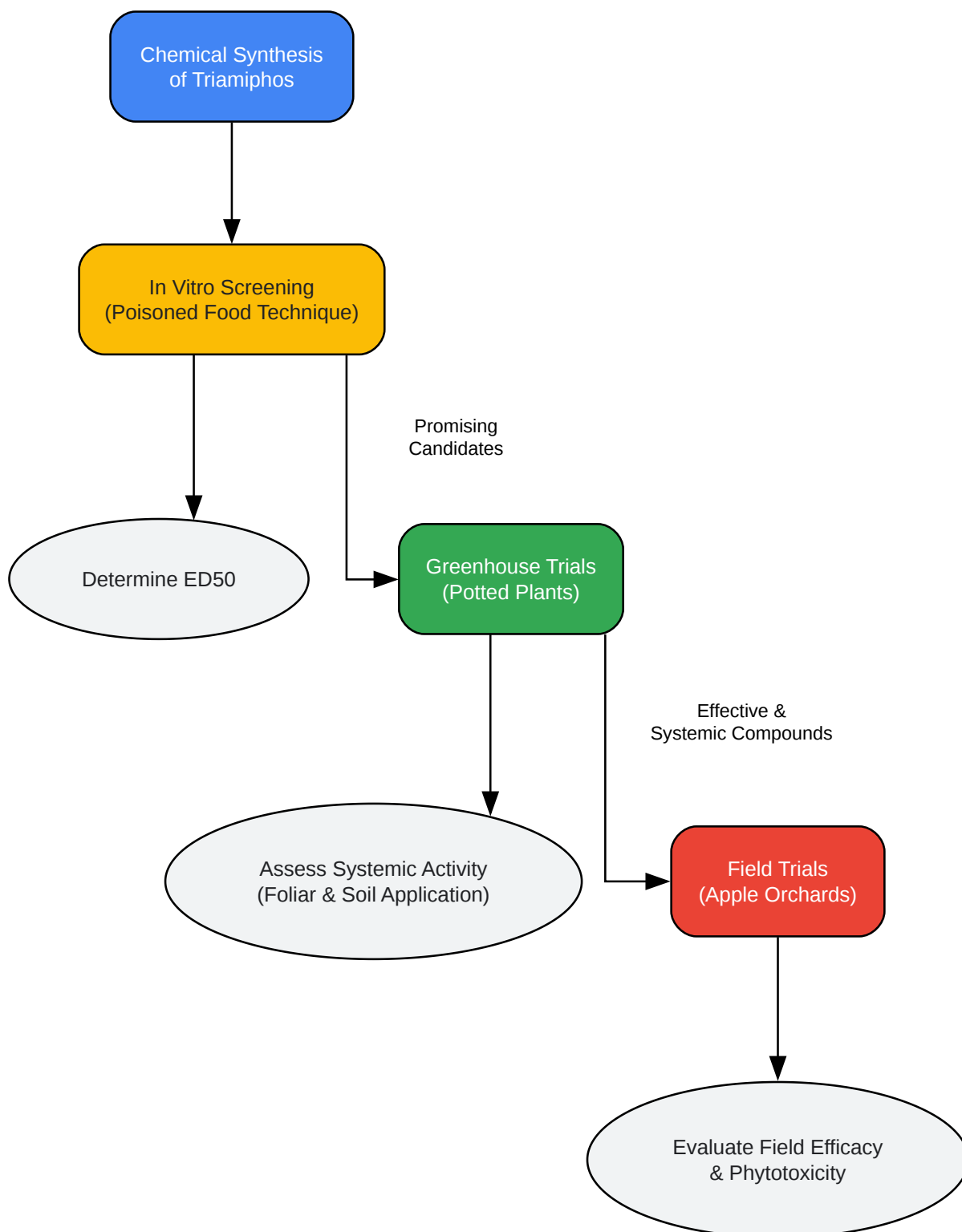


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Caption: Inhibition of acetylcholinesterase by **Triamiphos**.

Experimental Workflow for Efficacy and Systemicity Testing

The logical flow of early research on **Triamiphos** involved a tiered approach, from laboratory assays to greenhouse and field trials.



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Caption: Early research workflow for **Triamiphos** evaluation.

Conclusion

The early research into **Triamiphos** laid important groundwork for the development of systemic fungicides. While detailed quantitative data from the initial studies are not as accessible as modern research, the methodologies employed for in vitro and in vivo evaluation established a framework for assessing the efficacy and systemic nature of new fungicidal compounds. The identification of acetylcholinesterase inhibition as its mode of action, though more clearly understood in insects, provided a biochemical basis for its activity. This technical guide serves as a historical and scientific reference to the foundational research on a pioneering molecule in the field of systemic fungicides.

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